

Head-to-Head Comparison: 2-(4-(Hydroxymethyl)phenyl)ethanol (Tyrosol) vs. Salidroside

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Compound of Interest

Compound Name: 2-(4-(Hydroxymethyl)phenyl)ethanol

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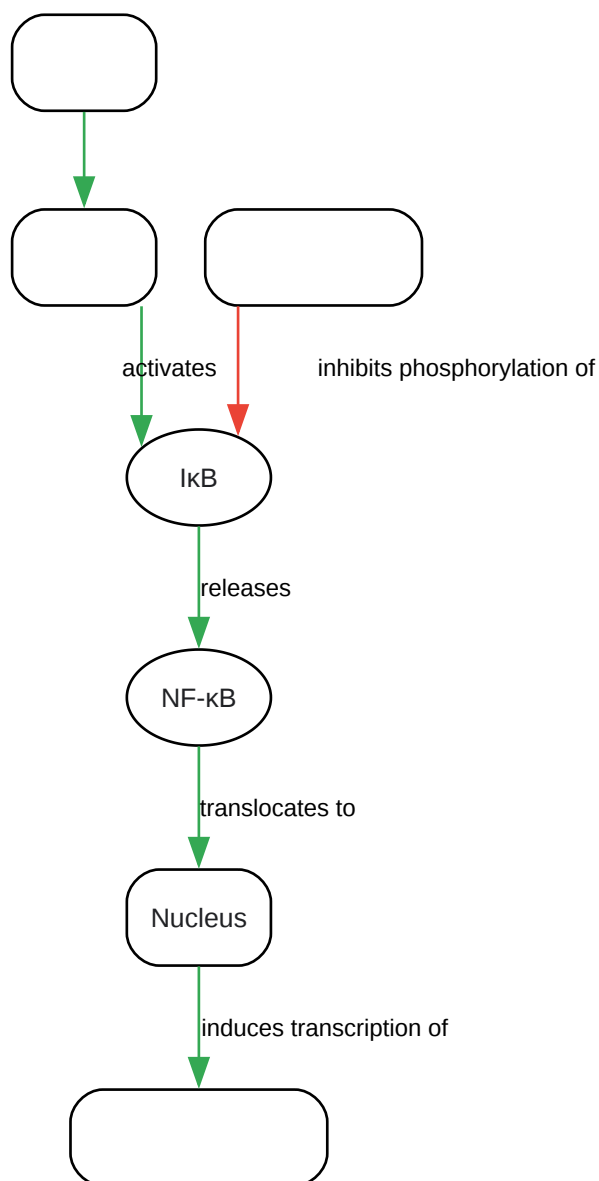
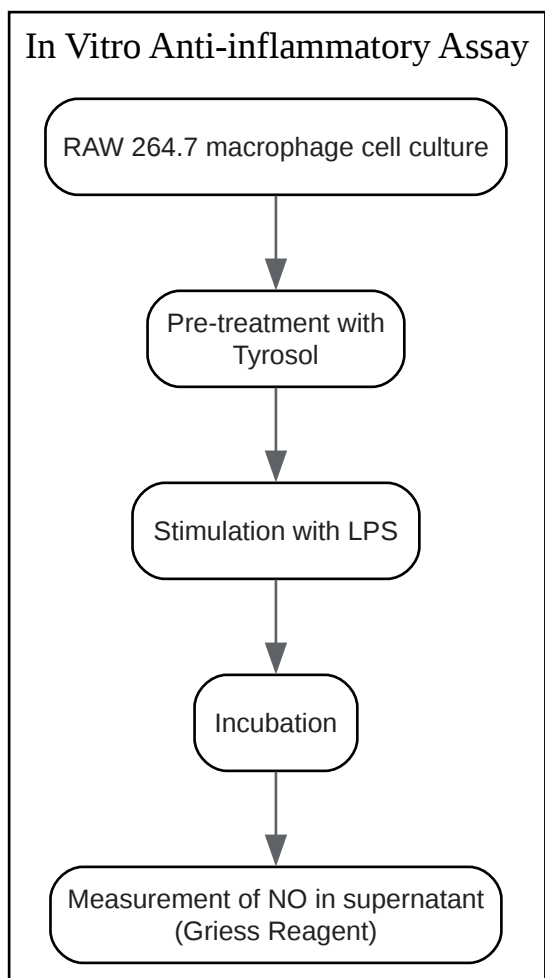
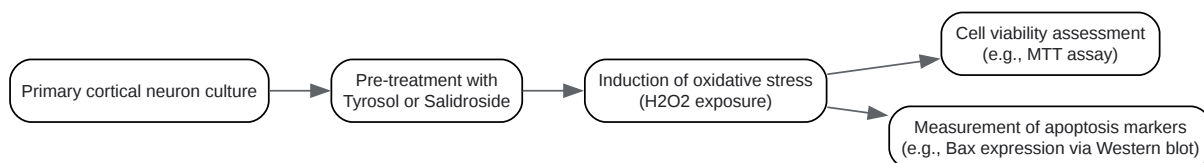
This guide provides an objective, data-driven comparison of **2-(4-(hydroxymethyl)phenyl)ethanol**, commonly known as Tyrosol, and its glucoside, Salidroside. Both naturally occurring phenolic compounds have garnered significant interest for their diverse pharmacological activities. This comparison focuses on their neuroprotective, antioxidant, and anti-inflammatory properties, supported by experimental data to inform research and development decisions.

Chemical Structures and Relationship

Tyrosol is a phenylethanoid, while Salidroside is its glucoside, meaning Tyrosol is bound to a glucose molecule. This structural relationship is crucial as evidence suggests that Salidroside can be metabolized into Tyrosol in vivo, potentially acting as a prodrug.^{[1][2]}

Chemical Structures and Metabolic Relationship

→ Metabolism
(Deglycosylation) →



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References

- 1. Tyrosol as a Neuroprotector: Strong Effects of a “Weak” Antioxidant - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The Metabolism of Salidroside to Its Aglycone p-Tyrosol in Rats following the Administration of Salidroside - PMC [pmc.ncbi.nlm.nih.gov]
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